

Spectroscopic Profile of Dicyclopropyl Ketone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dicyclopropyl ketone*

CAS No.: *1121-37-5*

Cat. No.: *B103985*

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Introduction

Dicyclopropyl ketone (C₇H₁₀O), also known as dicyclopropylmethanone, is a symmetrical ketone featuring two cyclopropyl rings attached to a carbonyl group.^[1] Its unique structural characteristics, particularly the strained three-membered rings, influence its spectroscopic properties and chemical reactivity. This technical guide provides a comprehensive overview of the spectroscopic data for **dicyclopropyl ketone**, including Infrared (IR), Nuclear Magnetic Resonance (¹H NMR and ¹³C NMR), and Mass Spectrometry (MS). Detailed experimental protocols are provided to facilitate the replication of these analyses in a laboratory setting.

Spectroscopic Data

The following sections summarize the key spectroscopic data for **dicyclopropyl ketone**. The data is presented in tabular format for clarity and ease of comparison.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying functional groups within a molecule. The IR spectrum of **dicyclopropyl ketone** is characterized by a strong absorption band corresponding to the carbonyl (C=O) stretching vibration.

Table 1: Infrared (IR) Spectral Data for **Dicyclopropyl Ketone**

Wavenumber (cm ⁻¹)	Assignment	Intensity	Reference
~1715	C=O Stretch (Saturated Ketone)	Strong	[2]
~2991	C-H Stretch (Alkyl)	Medium	[2]

Note: The exact position of the carbonyl stretch can be influenced by the physical state of the sample (e.g., neat liquid, solution). Conjugation with the cyclopropyl rings can also affect the wavenumber of the C=O stretch.[2][3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the structure and chemical environment of the hydrogen and carbon atoms within a molecule.

The ¹H NMR spectrum of **dicyclopropyl ketone** is relatively simple due to the molecule's symmetry.

Table 2: ¹H NMR Spectral Data for **Dicyclopropyl Ketone**

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Reference
~2.0	m	2H	CH (methine)	[1]
~0.9	m	8H	CH ₂ (methylene)	[1]

Solvent: CDCl₃. The chemical shifts are referenced to tetramethylsilane (TMS) at 0 ppm.

The ^{13}C NMR spectrum provides information on the different carbon environments in **dicyclopropyl ketone**.

Table 3: ^{13}C NMR Spectral Data for **Dicyclopropyl Ketone**

Chemical Shift (δ , ppm)	Assignment	Reference
~210	C=O (carbonyl)	[1][4]
~20	CH (methine)	[1][4]
~10	CH ₂ (methylene)	[1][4]

Solvent: CDCl_3 . The carbonyl carbon of cyclopropyl ketones typically resonates at a higher field compared to their acyclic counterparts.[3]

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight of a compound and to gain structural information from its fragmentation pattern.

Table 4: Mass Spectrometry (MS) Data for **Dicyclopropyl Ketone**

m/z	Relative Intensity	Assignment	Reference
110	High	$[\text{M}]^+$ (Molecular Ion)	[1][5][6]
69	Base Peak	$[\text{M} - \text{C}_3\text{H}_5]^+$ (Loss of a cyclopropyl radical)	[7][8]
41	High	$[\text{C}_3\text{H}_5]^+$ (Cyclopropyl cation)	[7][8]

Ionization Method: Electron Ionization (EI). The fragmentation is dominated by α -cleavage, leading to the loss of a cyclopropyl radical to form a stable acylium ion.[9][10]

Experimental Protocols

The following are detailed methodologies for obtaining the spectroscopic data presented above. These protocols are adapted from general procedures for the analysis of ketones.^[11]^[12]^[13]

Infrared (IR) Spectroscopy Protocol

Sample Preparation (Neat Liquid):

- Place a single drop of **dicyclopropyl ketone** directly onto the surface of a salt plate (e.g., NaCl or KBr).
- Carefully place a second salt plate on top of the first, creating a thin liquid film between the plates.
- Ensure there are no air bubbles in the film.

Instrument Setup and Data Acquisition:

- Record a background spectrum of the empty spectrometer to account for atmospheric CO₂ and H₂O.
- Place the prepared salt plates in the sample holder of the FTIR spectrometer.
- Acquire the IR spectrum over a range of 4000-400 cm⁻¹.
- Co-add 16 to 32 scans to improve the signal-to-noise ratio.^[11]

Data Processing:

- The instrument software will automatically ratio the sample spectrum against the background spectrum to generate the final transmittance or absorbance spectrum.
- Identify and label the characteristic absorption bands, particularly the strong C=O stretch around 1715 cm⁻¹.^[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy Protocol

Sample Preparation:

- Accurately weigh approximately 10-20 mg of **dicyclopropyl ketone**.
- Dissolve the sample in approximately 0.6-0.7 mL of deuterated chloroform (CDCl_3) in a clean, dry NMR tube.
- Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (0 ppm).[\[11\]](#)
- Cap the NMR tube and gently invert it several times to ensure a homogeneous solution.

Instrument Setup and Data Acquisition:

- Insert the NMR tube into a spinner turbine and place it in the sample gauge to ensure correct positioning within the magnet.
- Lock the spectrometer on the deuterium signal of the CDCl_3 .
- Shim the magnetic field to optimize its homogeneity and achieve sharp NMR signals.[\[12\]](#)
- For ^1H NMR: Acquire the proton spectrum using a standard pulse sequence. A sufficient number of scans should be acquired to obtain a good signal-to-noise ratio.
- For ^{13}C NMR: Acquire the carbon spectrum. Due to the low natural abundance of the ^{13}C isotope, a larger number of scans is required. Proton decoupling is typically used to simplify the spectrum and enhance signal intensity.[\[11\]](#)

Data Processing and Analysis:

- Apply a Fourier transform to the acquired free induction decay (FID) to obtain the frequency-domain NMR spectrum.
- Phase the spectrum to ensure all peaks are in the positive absorptive mode.
- Calibrate the chemical shift scale using the TMS signal at 0 ppm.
- Integrate the signals in the ^1H NMR spectrum to determine the relative number of protons.

- Assign the peaks in both the ^1H and ^{13}C NMR spectra to the corresponding atoms in the **dicyclopropyl ketone** molecule.

Mass Spectrometry (MS) Protocol

Sample Introduction:

- For a volatile liquid like **dicyclopropyl ketone**, direct injection via a heated probe or gas chromatography (GC) coupling is suitable.
- If using GC-MS, dissolve a small amount of the sample in a volatile organic solvent (e.g., dichloromethane or diethyl ether).

Instrument Setup and Data Acquisition:

- The sample is introduced into the ion source of the mass spectrometer, which is maintained under a high vacuum.
- In the ion source, the sample molecules are bombarded with a beam of high-energy electrons (typically 70 eV for Electron Ionization).[\[14\]](#)
- This causes the molecules to ionize and fragment.
- The resulting positively charged ions are accelerated into the mass analyzer.
- The mass analyzer separates the ions based on their mass-to-charge (m/z) ratio.
- The detector records the abundance of each ion at a specific m/z value.

Data Analysis:

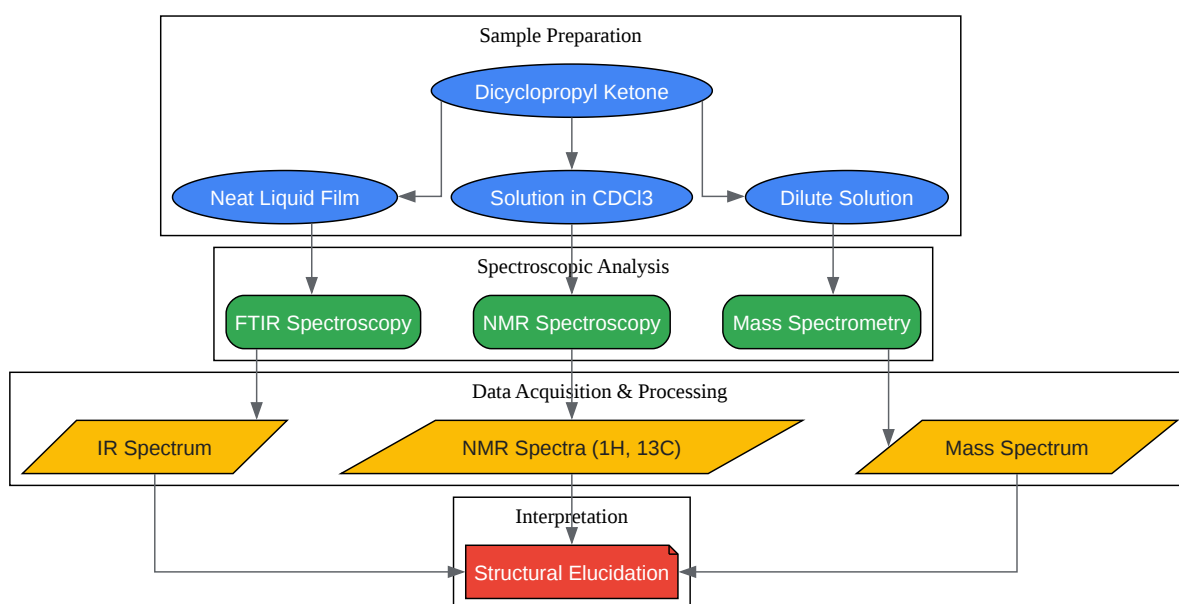
- The mass spectrum is plotted as relative intensity versus m/z .
- Identify the molecular ion peak ($[\text{M}]^+$), which corresponds to the molecular weight of **dicyclopropyl ketone** (110.15 g/mol).[\[1\]](#)[\[6\]](#)
- Identify the base peak, which is the most intense peak in the spectrum.

- Analyze the fragmentation pattern to deduce structural information. For **dicyclopropyl ketone**, look for characteristic losses of cyclopropyl groups.[7][8]

Visualizations

General Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **dicyclopropyl ketone**.



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Caption: General workflow for spectroscopic analysis.

This guide provides a foundational understanding of the spectroscopic characteristics of **dicyclopropyl ketone**. The data and protocols presented herein are intended to be a valuable resource for researchers in their analytical and synthetic endeavors.

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